

3-Amino-3-(4-methoxyphenyl)propan-1-ol

molecular weight

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Compound of Interest

Compound Name:	3-Amino-3-(4-methoxyphenyl)propan-1-ol
Cat. No.:	B1272173

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An In-depth Technical Guide to **3-Amino-3-(4-methoxyphenyl)propan-1-ol**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **3-Amino-3-(4-methoxyphenyl)propan-1-ol**, a molecule of interest in pharmaceutical research and organic synthesis. This document details its physicochemical properties, including its molecular weight, and presents a putative synthesis protocol. While specific experimental data for this compound is not extensively available in public literature, this guide furnishes information on related compounds to provide a contextual understanding of its potential characteristics and biological relevance. This guide is intended to serve as a foundational resource for researchers and professionals in drug development and medicinal chemistry.

Physicochemical Properties

The fundamental physicochemical properties of **3-Amino-3-(4-methoxyphenyl)propan-1-ol** are crucial for its application in research and development. The molecular formula of the compound is $C_{10}H_{15}NO_2$.

Molecular Weight

The molecular weight of **3-Amino-3-(4-methoxyphenyl)propan-1-ol** has been calculated based on its molecular formula and the atomic weights of its constituent elements.

Element	Quantity	Atomic Weight (g/mol)	Total Weight (g/mol)
Carbon (C)	10	12.011	120.11
Hydrogen (H)	15	1.008	15.12
Nitrogen (N)	1	14.007	14.007
Oxygen (O)	2	15.999	31.998
Total	181.235		

Note: Specific experimental data such as melting point, boiling point, and spectral data (¹H NMR, ¹³C NMR, IR) for **3-Amino-3-(4-methoxyphenyl)propan-1-ol** are not readily available in the cited literature. The data for the related compound, 3-(4-methoxyphenyl)-1-propanol, which lacks the amino group, includes a melting point of 26 °C and a boiling point of 164-168 °C at 18 mmHg.[1][2]

Putative Experimental Protocol: Synthesis

While a specific, detailed experimental protocol for the synthesis of **3-Amino-3-(4-methoxyphenyl)propan-1-ol** is not explicitly documented in the searched literature, a plausible synthetic route involves the reduction of the corresponding amino acid, 3-Amino-3-(4-methoxyphenyl)propionic acid.[3] The following is a generalized protocol based on common laboratory procedures for the reduction of amino acids.

Reduction of 3-Amino-3-(4-methoxyphenyl)propionic acid

Materials:

- 3-Amino-3-(4-methoxyphenyl)propionic acid
- Lithium aluminium hydride (LiAlH₄) or another suitable reducing agent

- Anhydrous tetrahydrofuran (THF)
- Hydrochloric acid (HCl), 1M solution
- Sodium hydroxide (NaOH), 1M solution
- Anhydrous magnesium sulfate (MgSO₄)
- Ethyl acetate
- Deionized water

Procedure:

- **Reaction Setup:** A dry, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser under a nitrogen atmosphere is charged with a suspension of lithium aluminium hydride in anhydrous THF.
- **Addition of Amino Acid:** 3-Amino-3-(4-methoxyphenyl)propionic acid is dissolved in anhydrous THF and added dropwise to the LiAlH₄ suspension at 0 °C (ice bath).
- **Reaction:** The reaction mixture is allowed to warm to room temperature and then refluxed for a specified period, monitoring the reaction progress by thin-layer chromatography (TLC).
- **Quenching:** After completion, the reaction is carefully quenched by the sequential dropwise addition of water, followed by a 15% aqueous NaOH solution, and then more water, while cooling in an ice bath.
- **Workup:** The resulting solid is filtered off and washed with THF. The filtrate is collected and the solvent is removed under reduced pressure.
- **Extraction:** The residue is dissolved in ethyl acetate and washed with a saturated aqueous solution of sodium bicarbonate and then with brine.
- **Drying and Concentration:** The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is evaporated to yield the crude product.

- Purification: The crude **3-Amino-3-(4-methoxyphenyl)propan-1-ol** can be purified by column chromatography on silica gel.

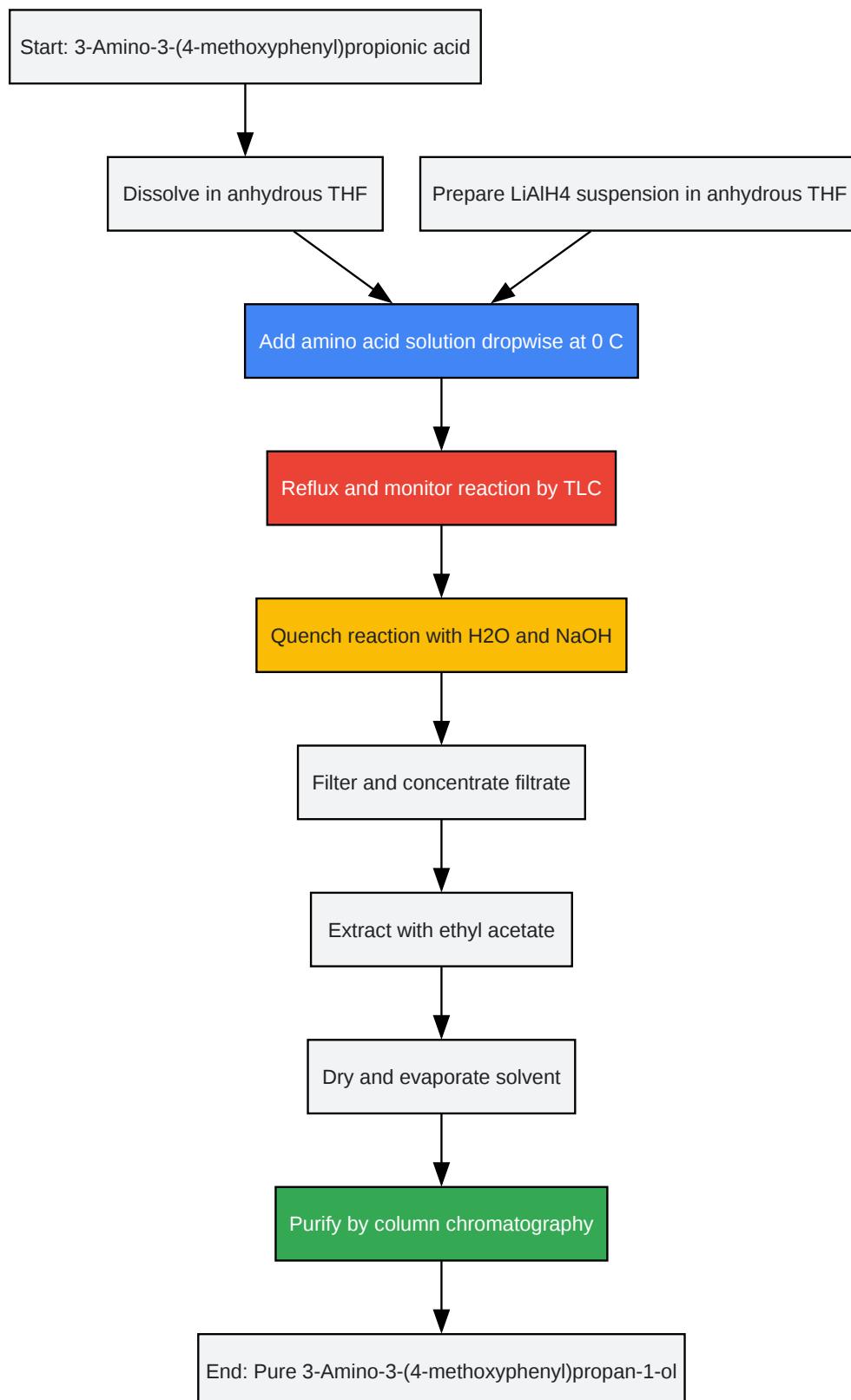
Potential Biological Significance

The structural motif of 3-amino-3-aryl-1-propanol is of significant interest in medicinal chemistry. The positional isomer, 3-Amino-3-(3-methoxyphenyl)propan-1-ol, is known to be a key intermediate in the synthesis of compounds with potential therapeutic applications, including antidepressants and anxiolytics that act on the central nervous system (CNS).^[4] This suggests that **3-Amino-3-(4-methoxyphenyl)propan-1-ol** may also serve as a valuable building block for novel CNS-active agents.

Derivatives of similar structures, such as 3-((4-hydroxyphenyl)amino)propanoic acid derivatives, have demonstrated promising anticancer and antioxidant properties.^[5] Furthermore, other related heterocyclic compounds have shown a broad spectrum of biological activities, including antimicrobial and antifungal effects.^[6]

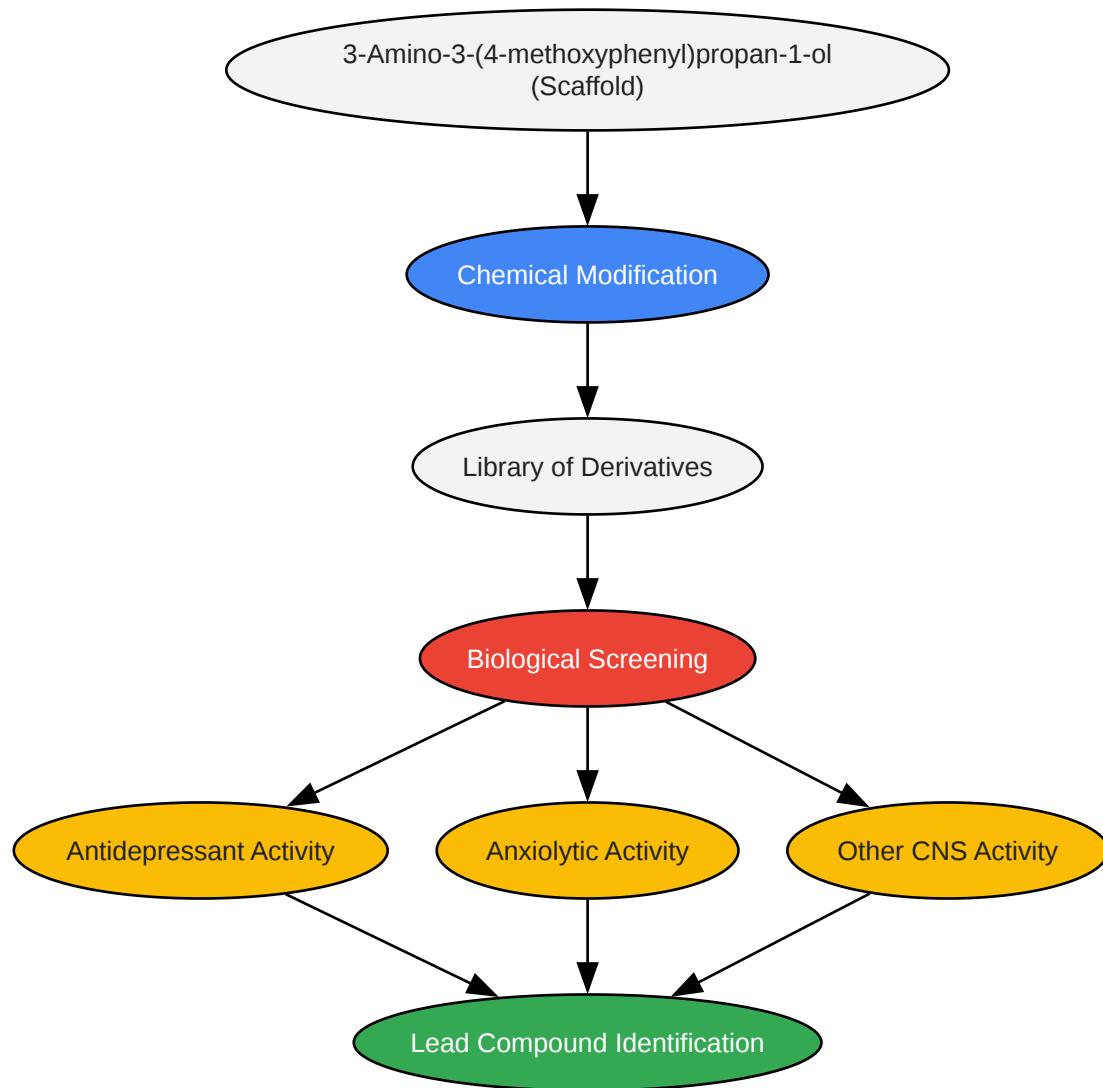
Diagrams

Putative Synthesis Workflow

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Caption: Putative synthesis workflow for **3-Amino-3-(4-methoxyphenyl)propan-1-ol**.

Potential Role in Drug Discovery



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Caption: Logical flow of the potential role in CNS drug discovery.

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